

Technical Monograph: 4-(Chloromethyl)-1-methylpiperidine

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-(Chloromethyl)-1-methylpiperidine

CAS No.: 52694-51-6

Cat. No.: B1628392

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CAS Number: 52694-51-6 (Free Base) | Primary Application: Pharmacophore Installation & Solubilizing Linker^[1]

Part 1: Executive Technical Summary^[2]

4-(Chloromethyl)-1-methylpiperidine is a specialized electrophilic building block used extensively in medicinal chemistry to install the (1-methylpiperidin-4-yl)methyl motif.^[1] This moiety acts as a "solubilizing tail," introducing a basic center (pKa ~9-10) that enhances aqueous solubility and pharmacokinetic profiles of lipophilic drug candidates, particularly in GPCR (e.g., antihistamines, antipsychotics) and kinase inhibitor research.^{[1][2]}



Critical Identity Warning

Researchers often confuse this compound with its structural isomer.^[2] Verify your target before procurement:

Feature	Target Molecule	Common Confusion
Name	4-(Chloromethyl)-1-methylpiperidine	4-Chloro-1-methylpiperidine
Structure	Cl is on a methyl group attached to the ring	Cl is directly on the piperidine ring
CAS (Free Base)	52694-51-6	5570-77-4
Reactivity	Primary Alkyl Chloride (Reactive)	Secondary Alkyl Chloride (Sterically hindered)

Part 2: Chemical Identity & Physical Properties[2][4]

Identification Data

Property	Value
IUPAC Name	4-(Chloromethyl)-1-methylpiperidine
CAS (Free Base)	52694-51-6
CAS (HCl Salt)	1182284-45-2 (and others depending on stoichiometry)
Molecular Formula	
Molecular Weight	147.65 g/mol
SMILES	CN1CCC(CCl)CC1
Appearance	Colorless to light yellow oil (Free Base); White solid (HCl salt)

Stability & Handling Insight (The "Self-Alkylation" Risk)

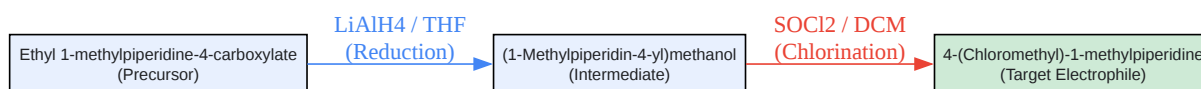
Expert Insight: As a free base, this molecule contains both a nucleophilic tertiary amine and an electrophilic primary alkyl chloride.[1][2] It is prone to intermolecular self-alkylation (quaternization), leading to polymerization upon prolonged storage at room temperature.[1][2]

- Protocol: Always store the free base at -20°C or generate it in situ from the stable Hydrochloride salt immediately before use.

Part 3: Synthesis & Production Protocols

The synthesis typically proceeds via the reduction of an ester precursor followed by chlorination.[2] The following workflow ensures high purity by avoiding the isolation of the unstable free base intermediate where possible.

Reaction Pathway Diagram



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Figure 1: Synthetic route from commercial ester precursors.[1][2]

Detailed Protocol: Chlorination of (1-Methylpiperidin-4-yl)methanol

Reagents:

- (1-Methylpiperidin-4-yl)methanol (1.0 eq)[1]
- Thionyl Chloride () (1.5 eq)[1][2]
- Dichloromethane (DCM) (Solvent)[1][2]

Step-by-Step Methodology:

- Preparation: Dissolve (1-methylpiperidin-4-yl)methanol in anhydrous DCM under an inert atmosphere (or Ar). Cool the solution to 0°C.

- Addition: Add

dropwise over 30 minutes. The exotherm must be controlled to prevent decomposition.[2]

- Reflux: Allow the mixture to warm to room temperature, then reflux for 2–4 hours. Monitor consumption of the alcohol via TLC (MeOH/DCM) or LC-MS.[1][2]
- Workup (Crucial):
 - Evaporate the solvent and excess
under reduced pressure.[2]
 - Result: The residue is the Hydrochloride Salt.[2]
 - Purification: Recrystallize from Ethanol/Ether to obtain a stable white solid.[2]
- Free Base Generation (If required): Partition the salt between DCM and saturated aqueous
. Dry the organic layer (
) and concentrate immediately before the next coupling step.[2]

Part 4: Applications in Drug Discovery[2]

This building block is primarily used to append the piperidine ring to a core scaffold via nucleophilic substitution.[2]

Synthesis of ROS1 Kinase Inhibitors

In the development of next-generation kinase inhibitors (e.g., analogs of Crizotinib), the **4-(chloromethyl)-1-methylpiperidine** moiety is used to alkylate pyrazole or indazole cores.[1]

- Role: The piperidine nitrogen forms a salt bridge with residues in the solvent-exposed region of the kinase ATP pocket, improving potency and solubility.[2]

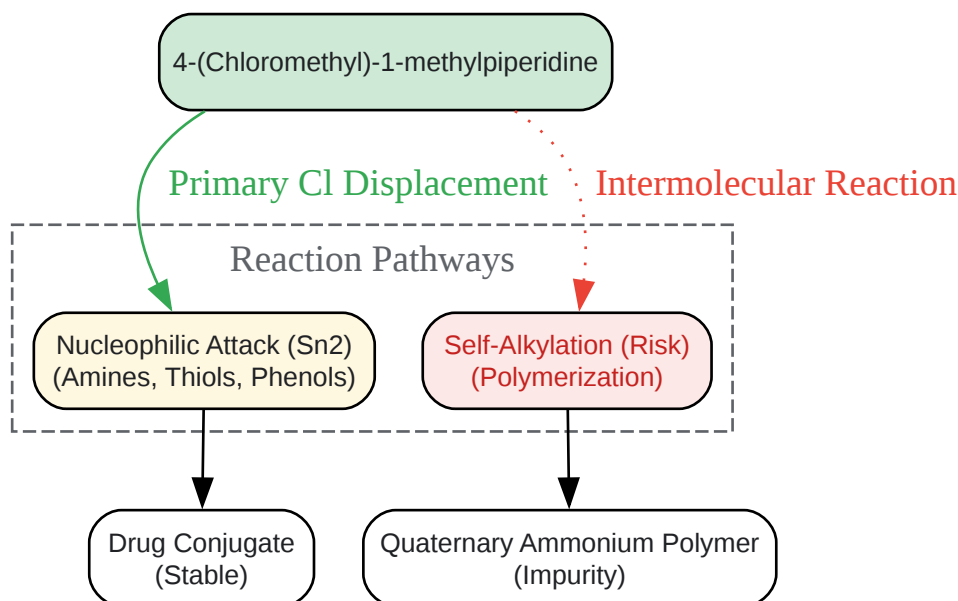
Synthesis of Analgesics (e.g., N-Methylhomoanpirtoline)

It is used to alkylate sulfur or nitrogen nucleophiles in the synthesis of serotonin receptor ligands.[1][2]

- Mechanism:

displacement of the chloride by a thiolate or amine.[2]

Reactivity & Mechanism Diagram



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Figure 2: Reactivity profile showing the desired Sn2 pathway and the competing self-alkylation risk.[1]

Part 5: Safety & Regulatory Information

- Hazard Class: Corrosive, Skin Irritant.[2]
- GHS Signal: DANGER.[2][3]
- Vesicant Warning: While not a nitrogen mustard (which requires a beta-chloroethyl group), alkyl chlorides of this nature are potent alkylating agents.[2] They can cause severe skin burns and eye damage.[2]
- Handling: Use double nitrile gloves and work exclusively in a fume hood. Neutralize glassware with 10% NaOH to destroy residual alkylating agent before washing.[2]

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- To cite this document: BenchChem. [Technical Monograph: 4-(Chloromethyl)-1-methylpiperidine]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1628392/docs#technical-monograph-4-chloromethyl-1-methylpiperidine\]](https://www.benchchem.com/product/b1628392/docs#technical-monograph-4-chloromethyl-1-methylpiperidine)

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